

# Application Notes and Protocols for SR2211 In Vitro Experiments

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## Compound of Interest

Compound Name: SR2211

Cat. No.: B610972

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## For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the preparation of **SR2211** stock solutions for in vitro experiments. **SR2211** is a potent and selective inverse agonist of the Retinoic acid receptor-related Orphan Receptor gamma (ROR $\gamma$ ), a key regulator of T helper 17 (Th17) cell differentiation and pro-inflammatory cytokine production.[1][2][3] These protocols are intended to ensure accurate and reproducible experimental results.

## Chemical Properties and Bioactivity

**SR2211**, with a molecular weight of 527.48 g/mol, selectively binds to ROR $\gamma$  with a  $K_i$  of 105 nM and acts as an inverse agonist with an  $IC_{50}$  of approximately 320 nM.[1][4] It demonstrates minimal activity at other nuclear receptors such as ROR $\alpha$ , liver X receptor  $\alpha$  (LXR $\alpha$ ), and farnesoid X receptors (FXR).[1][5] The primary mechanism of action of **SR2211** is the suppression of ROR $\gamma$ 's transcriptional activity, leading to the inhibition of Interleukin-17 (IL-17) and IL-23 receptor gene expression.[6][7]

## Quantitative Data Summary

The following table summarizes the key quantitative data for **SR2211**:

Parameter	Value	Reference
Molecular Weight	527.48 g/mol	[1][8]
Formula	C <sub>26</sub> H <sub>24</sub> F <sub>7</sub> N <sub>3</sub> O	[1]
CAS Number	1359164-11-6	[1]
Ki (RORy)	105 nM	[1][4]
IC <sub>50</sub> (RORy)	~320 nM	[1][4]
Solubility in DMSO	≥ 20 mg/mL (up to 100 mM)	[1][5][9]
Solubility in DMF	20 mg/mL	[5]
Solubility in Ethanol	10 mg/mL	[5]
Storage (Powder)	-20°C for up to 3 years	[9]
Storage (Stock Solution)	-80°C for up to 1 year; -20°C for up to 1 month	[4][9]

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM SR2211 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SR2211** in Dimethyl Sulfoxide (DMSO), a common solvent for in vitro studies.

Materials:

- **SR2211** powder
- Anhydrous/molecular biology grade DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer

- Analytical balance

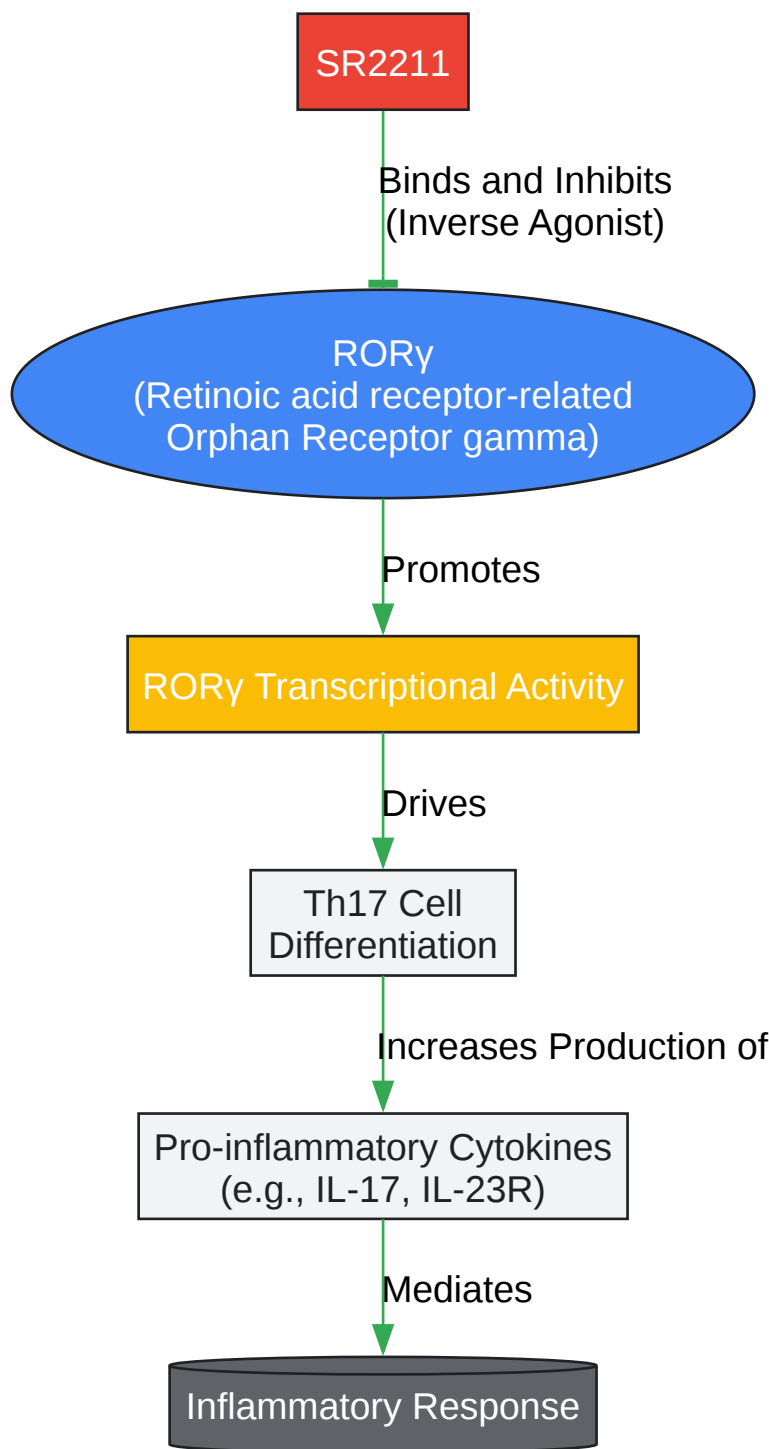
#### Procedure:

- Equilibration: Allow the **SR2211** powder vial to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh out 1 mg of **SR2211** powder using an analytical balance and transfer it to a sterile microcentrifuge tube.
- Solvent Addition: Based on the molecular weight of 527.48 g/mol, calculate the volume of DMSO required. For 1 mg of **SR2211** to make a 10 mM stock solution, add 189.58  $\mu$ L of DMSO.
- Dissolution: Add the calculated volume of DMSO to the microcentrifuge tube containing the **SR2211** powder.
- Mixing: Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.[\[9\]](#)
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).[\[4\]](#)[\[9\]](#)

Note on DMSO Concentration in Cell Culture: When preparing working solutions for cell-based assays, ensure the final concentration of DMSO in the cell culture medium does not exceed 0.1% to avoid solvent-induced cytotoxicity.[\[9\]](#)

## Visualizations

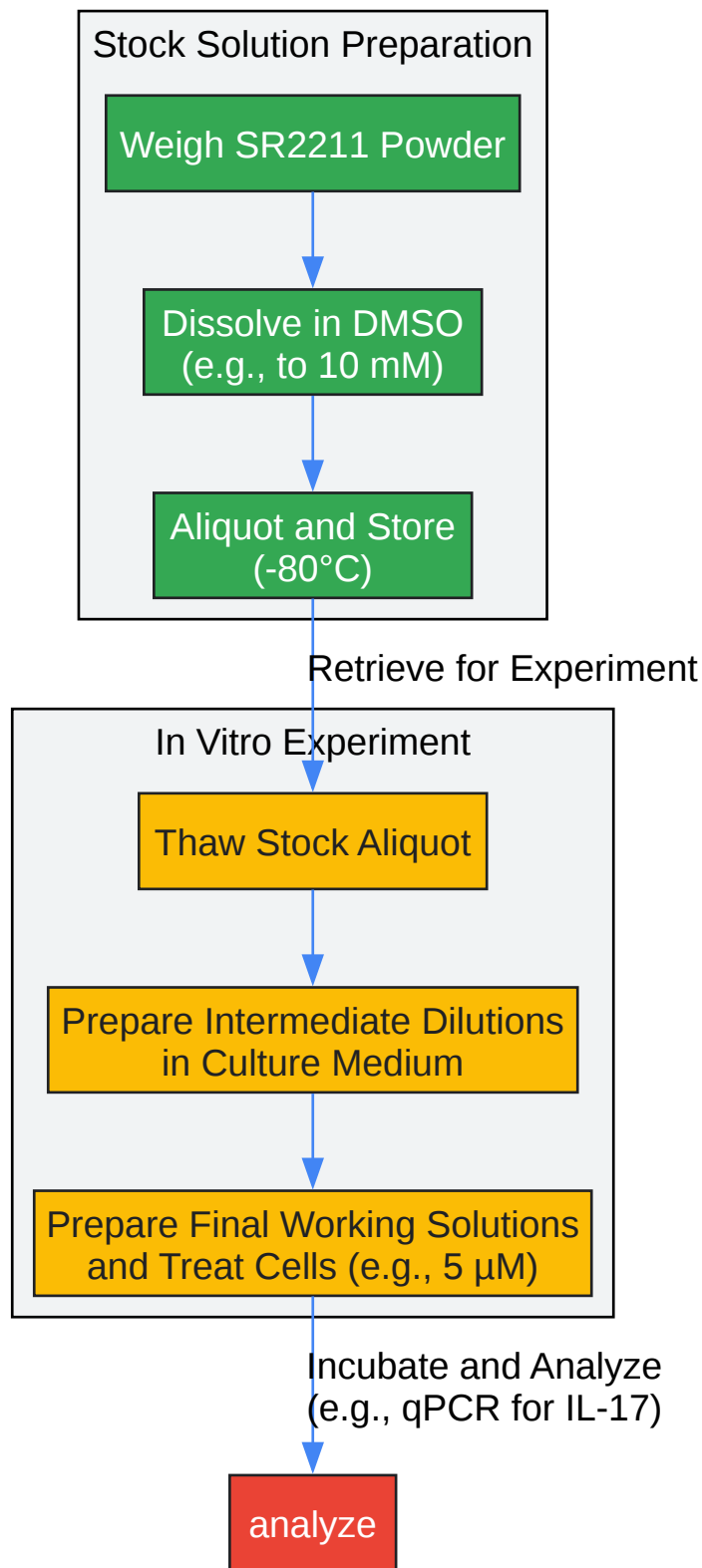
### SR2211 Mechanism of Action



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Caption: **SR2211** acts as an inverse agonist, inhibiting RORγ and downstream inflammatory pathways.

## Experimental Workflow: Preparing SR2211 Working Solutions



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Caption: Workflow for preparing **SR2211** working solutions from a stock for in vitro experiments.

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